

Cross-validation of Carprazidil's effects in different animal species

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Compound of Interest

Compound Name: Carprazidil

Cat. No.: B1221686

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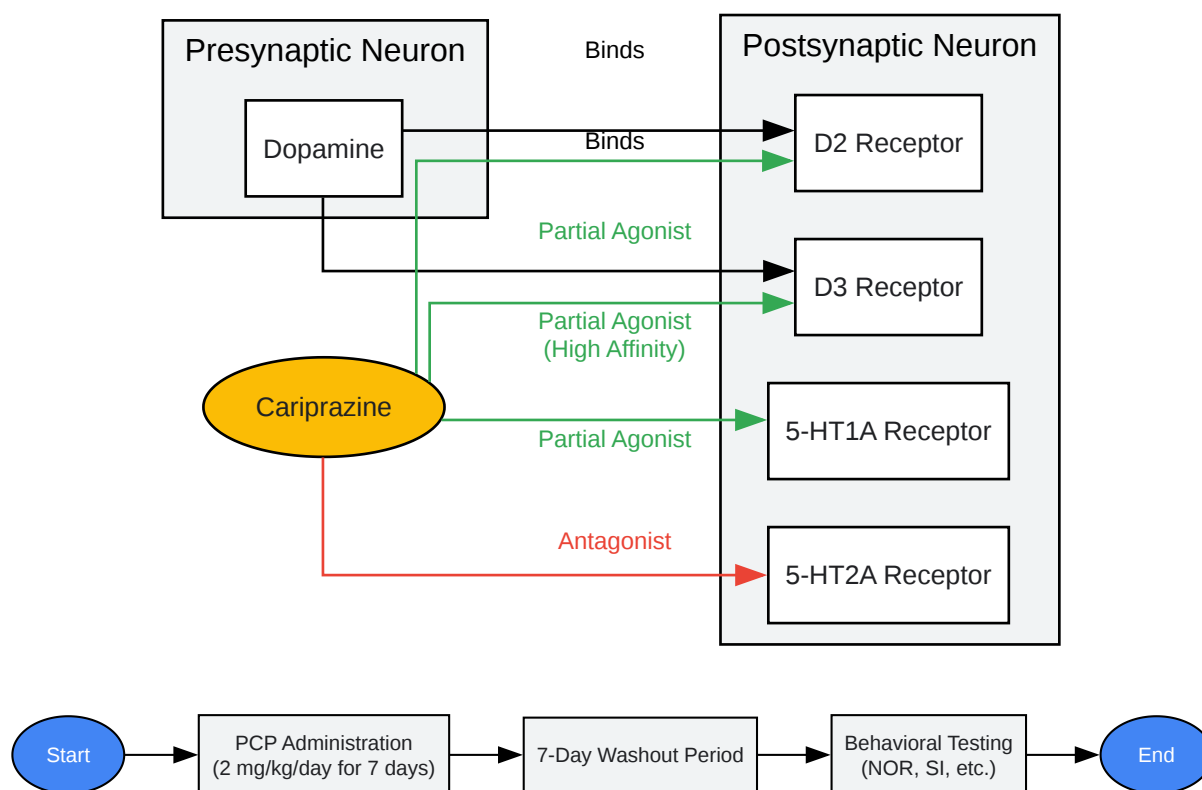
A Comparative Guide to the Preclinical Profile of Cariprazine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the preclinical effects of cariprazine, an atypical antipsychotic, across various animal species. The document focuses on its efficacy in models of psychiatric disorders, its pharmacological profile, and a direct comparison with the established antipsychotic, risperidone. All quantitative data is presented in structured tables, and detailed experimental methodologies for key studies are provided.

Mechanism of Action

Cariprazine's therapeutic effects are thought to be mediated through a combination of partial agonist activity at central dopamine D2 and serotonin 5-HT1A receptors, and antagonist activity at serotonin 5-HT2A receptors.^[1] It exhibits a high affinity for the dopamine D3 receptor, which is believed to contribute to its efficacy against negative and cognitive symptoms of schizophrenia.^{[1][2]}



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References

- 1. Preclinical pharmacodynamic and pharmacokinetic characterization of the major metabolites of cariprazine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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